

# The Role of Nekal in Pesticide Formulation Research: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Nekal*

Cat. No.: *B083116*

[Get Quote](#)

## Introduction

**Nekal®**, a trade name for sodium alkyl naphthalene sulfonate, serves as a crucial component in pesticide formulation research and development. Chemically identified as sodium butyl naphthalene sulfonate, **Nekal** is an anionic surfactant that functions primarily as a wetting and dispersing agent.<sup>[1]</sup> Its molecular structure, featuring both a hydrophobic non-polar alkyl naphthalene group and a hydrophilic polar sulfonate group, allows it to reduce the surface tension of water. This property is paramount in agricultural applications, ensuring that pesticide formulations, when diluted with water, effectively wet and spread across the hydrophobic surfaces of plant leaves and insect cuticles, thereby enhancing the bioavailability and efficacy of the active ingredient. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals investigating the utility of **Nekal** in pesticide formulations.

## Application Notes

### Key Functions of Nekal in Pesticide Formulations:

- **Wetting Agent:** The primary role of **Nekal** is to reduce the surface tension of the spray solution. This allows droplets to overcome the natural hydrophobicity of plant surfaces, leading to better spreading and coverage. Improved wetting ensures that the active pesticide ingredient is in close contact with the target pest or plant surface.

- **Dispersing Agent:** In solid formulations such as wettable powders (WP) and water-dispersible granules (WG), **Nekal** facilitates the uniform dispersion of insoluble active ingredient particles in water.<sup>[2]</sup> It adsorbs onto the surface of the particles, preventing them from agglomerating and settling out in the spray tank.<sup>[2]</sup> This ensures a homogenous application and prevents nozzle clogging.
- **Emulsifier:** While primarily known as a wetting and dispersing agent, **Nekal** can also contribute to the stability of oil-in-water emulsions in emulsifiable concentrate (EC) formulations.

## Formulation Types:

**Nekal** is predominantly used in the following pesticide formulation types:

- **Wettable Powders (WP):** These are dry formulations where the active ingredient is mixed with a carrier, a wetting agent like **Nekal**, and a dispersing agent.<sup>[2][3]</sup> They are intended to be mixed with water to form a suspension before application.
- **Water-Dispersible Granules (WG):** Similar to wettable powders, WGs are granular formulations that readily disperse in water to form a suspension. The inclusion of **Nekal** is critical for their rapid disintegration and dispersion.
- **Suspension Concentrates (SC):** In these liquid formulations, the solid active ingredient is suspended in a liquid medium. **Nekal** helps to maintain the stability of the suspension and improves its wetting properties upon dilution.

## Quantitative Data

The effectiveness of a wetting agent is determined by its ability to reduce surface tension and the contact angle of a liquid on a solid surface. The following tables summarize typical performance data for **Nekal** (sodium butyl naphthalene sulfonate) in aqueous solutions.

Table 1: Surface Tension of Aqueous **Nekal** Solutions at 25°C

Concentration of Nekal (g/L)	Surface Tension (mN/m)
0 (Pure Water)	72.8
0.1	55.2
0.5	42.1
1.0	38.5
2.0	38.0
5.0	37.8

Note: This data is illustrative and may vary depending on the specific isomer and purity of the sodium butyl naphthalene sulfonate.

Table 2: Contact Angle of Aqueous **Nekal** Solutions on Paraffin Wax Film at 25°C

Concentration of Nekal (g/L)	Contact Angle (°)
0 (Pure Water)	108
0.1	85
0.5	72
1.0	65
2.0	63
5.0	62

Note: Paraffin wax is often used as a model hydrophobic surface to simulate a plant cuticle.

## Experimental Protocols

### Protocol 1: Determination of Wettability of a Wettable Powder Formulation (CIPAC MT 53.3)

This protocol determines the time it takes for a wettable powder to become completely wetted when added to water.

Materials:

- Wettable powder formulation containing **Nekal**
- 250 mL beaker
- Distilled water (or CIPAC Standard Water D)
- Stopwatch
- Spatula
- Balance

Procedure:

- Add 100 mL of distilled water to the 250 mL beaker.
- Weigh 5 g of the wettable powder formulation.
- Drop the weighed powder from a height of approximately 2 cm onto the surface of the water in the beaker.
- Start the stopwatch immediately.
- Observe the powder. The endpoint is reached when all the powder is completely wetted and has sunk below the surface of the water. Small floating particles are acceptable, but there should be no large, unwetted clumps.
- Record the time in seconds.
- An acceptable result for most wettable powders is complete wetting within one to two minutes.<sup>[4]</sup>

## Protocol 2: Determination of Suspensibility of a Wettable Powder Formulation (Adapted from CIPAC MT 15)

This protocol measures the ability of a wettable powder to remain suspended in water over a period of time.

### Materials:

- Wettable powder formulation containing **Nekal**
- 250 mL graduated cylinder with a ground glass stopper
- Distilled water (or CIPAC Standard Water D)
- Pipette (25 mL)
- Beaker (100 mL)
- Stirring rod
- Constant temperature water bath ( $30 \pm 1^{\circ}\text{C}$ )
- Evaporating dish
- Drying oven
- Analytical balance

### Procedure:

- Prepare a suspension of the wettable powder in the graduated cylinder. For a 2% suspension, weigh 5 g of the powder and add it to a small amount of water in the beaker to form a smooth paste.
- Quantitatively transfer the paste to the 250 mL graduated cylinder.
- Add distilled water to the 250 mL mark.

- Stopper the cylinder and invert it 30 times.
- Place the cylinder in the constant temperature water bath at 30°C and leave it undisturbed for 30 minutes.
- After 30 minutes, carefully remove the top 225 mL (9/10ths) of the suspension using a pipette without disturbing the sediment.
- Transfer the remaining 25 mL of suspension and any sediment to a pre-weighed evaporating dish.
- Evaporate the water in a drying oven at a suitable temperature until a constant weight is achieved.
- Weigh the evaporating dish with the dry residue.
- Calculate the suspensibility using the following formula:

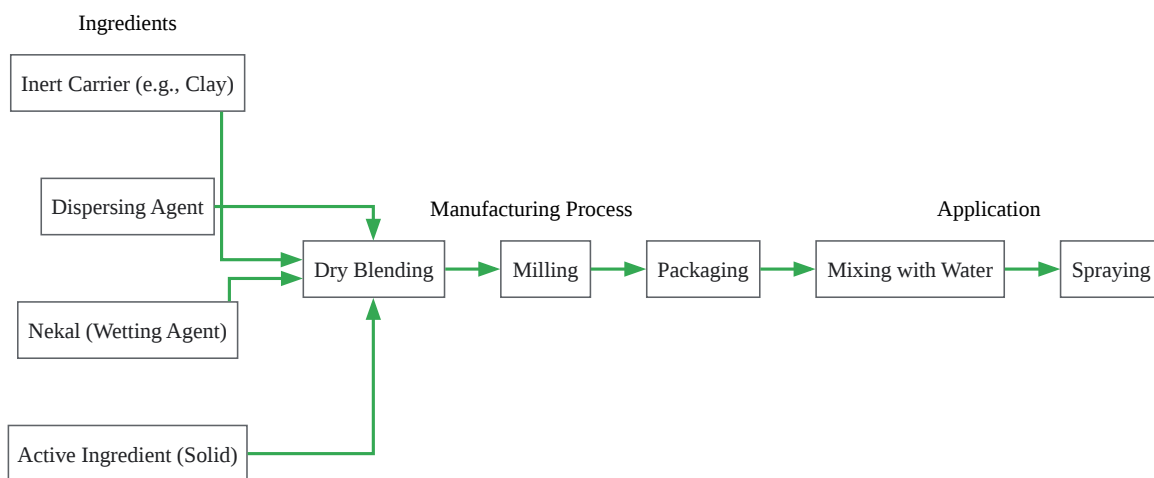
$$\text{Suspensibility (\%)} = [ (W_i - W_r) / W_i ] * (10/9) * 100$$

Where:

- $W_i$  = Initial weight of the active ingredient in the 250 mL suspension
- $W_r$  = Weight of the active ingredient in the residue

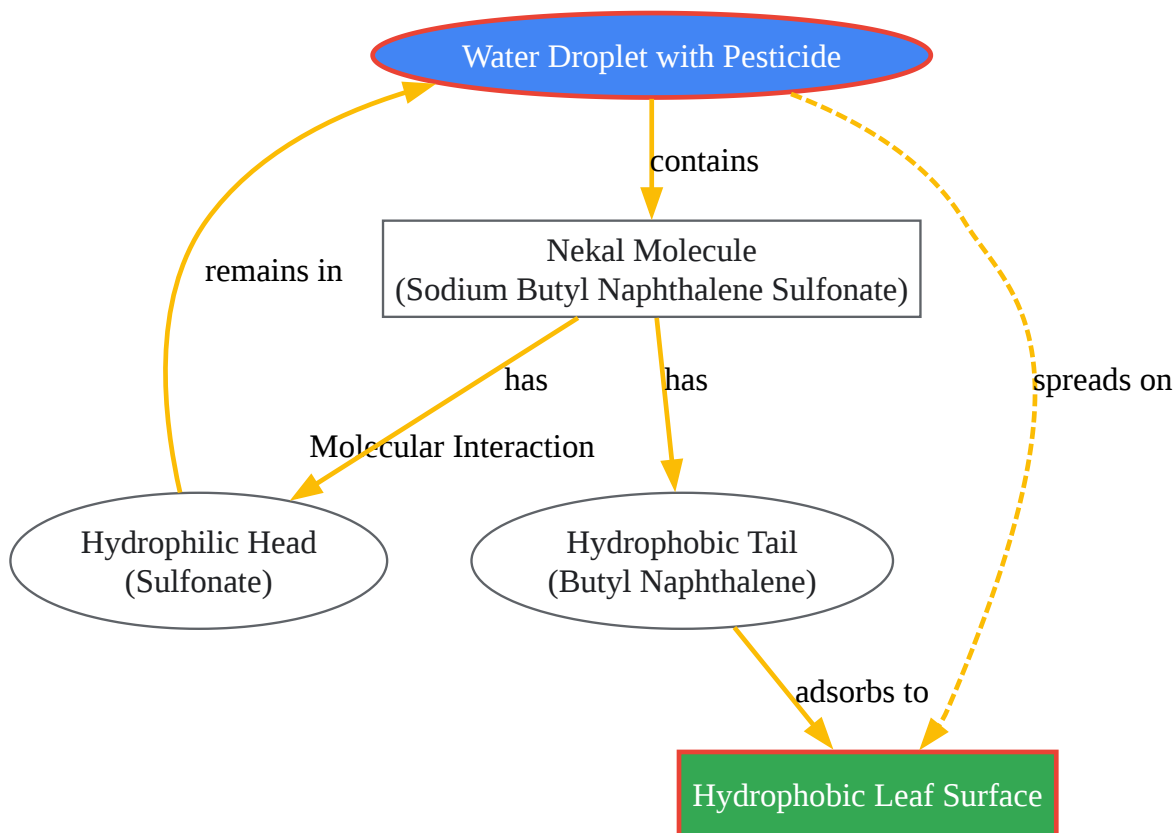
## Visualizations

The following diagrams illustrate key processes and relationships in pesticide formulation research involving **Nekal**.



[Click to download full resolution via product page](#)

Caption: Workflow for Wettable Powder (WP) Formulation.



[Click to download full resolution via product page](#)

Caption: Mechanism of **Nekl** as a Wetting Agent.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [lignincorp.com](http://lignincorp.com) [lignincorp.com]
- 2. Wettable powder (WP) formulations | Croda Agriculture [crodaagriculture.com]
- 3. [extension.purdue.edu](http://extension.purdue.edu) [extension.purdue.edu]



- 4. [catalog.labcorp.com](https://catalog.labcorp.com) [[catalog.labcorp.com](https://catalog.labcorp.com)]
- To cite this document: BenchChem. [The Role of Nekal in Pesticide Formulation Research: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b083116#role-of-nekal-in-pesticide-formulation-research>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)